

# Technical Guide: Calcium-49 Half-life and Decay Constant

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Calcium-49**

Cat. No.: **B12654295**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the nuclear properties of **Calcium-49** ( $^{49}\text{Ca}$ ), focusing on its half-life and decay constant. The information herein is compiled for professionals in research, science, and drug development who may utilize this isotope in their work.

## Quantitative Data Summary

The decay characteristics of **Calcium-49** are summarized in the table below. These values are critical for experimental design, radiation safety calculations, and data analysis involving this isotope.

Parameter	Value	Units
Half-life ( $T_{1/2}$ )	$8.718 \pm 0.006$	minutes
Decay Constant ( $\lambda$ )	0.001325	$\text{s}^{-1}$

## Radioactive Decay Properties

**Calcium-49** undergoes beta-minus ( $\beta^-$ ) decay, a process in which a neutron in the nucleus is converted into a proton, and a beta particle (an electron) and an antineutrino are emitted. This transmutation results in the formation of Scandium-49 ( $^{49}\text{Sc}$ ). The decay scheme is as follows:



This decay mode has a 100% probability.<sup>[1]</sup> The daughter nuclide, Scandium-49, is itself radioactive, with a much longer half-life.

## Experimental Determination of Half-life

The precise measurement of the half-life of short-lived isotopes like **Calcium-49** requires a well-designed experimental protocol. The key steps involve the production of the isotope, the detection of its radioactive decay, and the analysis of the decay data. A pivotal study in determining the half-life of <sup>49</sup>Ca was conducted by J.W. Hansen and S.G. Prussin. While the full experimental minutiae of every study may vary, the fundamental principles are outlined below.

### Isotope Production: Neutron Activation

- Principle: Stable isotopes are bombarded with neutrons, leading to neutron capture and the formation of a heavier, often radioactive, isotope. In the case of **Calcium-49**, a sample of enriched stable Calcium-48 (<sup>48</sup>Ca) is irradiated with a neutron flux.
- Methodology:
  - A sample of a stable calcium salt, enriched in <sup>48</sup>Ca, is prepared.
  - The sample is placed in a high-flux neutron source, such as a nuclear reactor or a neutron generator.
  - The duration of the irradiation is carefully controlled to produce a sufficient quantity of <sup>49</sup>Ca for measurement without creating an excessive amount of longer-lived impurities.

### Detection of Radioactive Decay: Scintillation Counting

- Principle: As <sup>49</sup>Ca decays, it emits beta particles and characteristic gamma rays. A scintillation detector, such as a Sodium Iodide (NaI) or a Germanium (Ge) detector, is used to detect these emissions. When a gamma ray interacts with the scintillator material, it produces a flash of light (scintillation), which is then converted into an electrical pulse by a photomultiplier tube. The intensity of the light is proportional to the energy of the gamma ray.

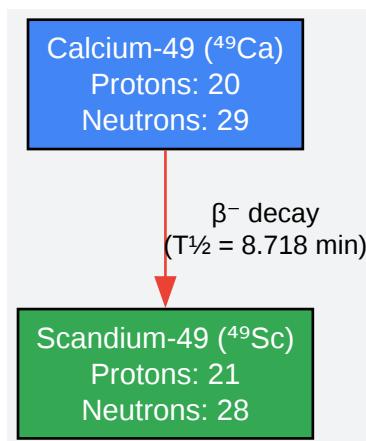
- Methodology:
  - Following irradiation, the activated calcium sample is swiftly transferred to a shielded counting chamber containing the scintillation detector.
  - The detector is coupled to a multi-channel analyzer (MCA) which records the number of counts as a function of energy.
  - Data acquisition is initiated, and the number of counts within a specific energy region corresponding to the gamma rays emitted following the beta decay of  $^{49}\text{Ca}$  is recorded at regular time intervals.

## Data Analysis: Decay Curve Analysis

- Principle: The rate of radioactive decay is a first-order process, meaning the activity (number of decays per unit time) decreases exponentially. By plotting the natural logarithm of the count rate versus time, a straight line is obtained. The slope of this line is equal to the negative of the decay constant ( $\lambda$ ).
- Methodology:
  - The background radiation is measured separately and subtracted from the sample data to obtain the net count rate at each time interval.
  - The natural logarithm of the net count rate is plotted against time.
  - A linear regression analysis is performed on the data points to determine the slope of the line.
  - The decay constant ( $\lambda$ ) is calculated from the slope.
  - The half-life ( $T_{1/2}$ ) is then calculated using the formula:  $T_{1/2} = \ln(2) / \lambda$ .

## Visualization of the Decay Process

The following diagram illustrates the beta decay of **Calcium-49** to Scandium-49.



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## References

- 1. vernier.com [vernier.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)